Purification of 7-Chloro-3-hydrazono-oxindole by recrystallization

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Compound of Interest

Compound Name: *7-Chloro-3-hydrazono-oxindole*

Cat. No.: *B8424598*

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Application Note: Advanced Purification of **7-Chloro-3-hydrazono-oxindole** via Controlled Recrystallization

Target Audience: Researchers, process chemists, and drug development professionals.
Application Area: Active Pharmaceutical Ingredient (API) intermediate purification, Kinase inhibitor synthesis, Wolff-Kishner reduction precursors.

Introduction & Scope

7-Chloro-3-hydrazono-oxindole is a highly valuable synthetic intermediate, primarily utilized in the preparation of 7-chloro-oxindole via the Wolff-Kishner reduction [1], and serves as a core scaffold for the development of indolin-2-one-based tyrosine kinase inhibitors. The crude compound, typically synthesized by refluxing 7-chloroisatin with hydrazine hydrate in a polar solvent, is frequently contaminated with unreacted starting materials, highly conjugated azine byproducts, and residual water [2].

To ensure high catalytic efficiency and prevent side reactions in downstream processes, the intermediate must be rigorously purified. This application note provides a field-proven, self-validating recrystallization protocol designed to yield **7-chloro-3-hydrazono-oxindole** at >99% purity.

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Thermodynamic & Kinetic Rationale (Expertise & Experience)

Recrystallization is a thermodynamically driven purification process that relies on the differential solubility of the target compound and its impurities across a temperature gradient.

- Solvent Selection: Absolute ethanol is the optimal primary solvent. The molecular structure of **7-chloro-3-hydrazono-oxindole** contains strong hydrogen-bond donors and acceptors (the oxindole –NH–C=O and the hydrazone =N–NH_2). Ethanol effectively disrupts this intermolecular hydrogen-bonding network at its boiling point (~78 °C), allowing for complete dissolution. Upon cooling, the solvent's affinity for the compound drops sharply, promoting rapid crystal lattice reformation.

- Mechanistic Impurity Clearance: Unreacted hydrazine hydrate and trace water remain highly soluble in cold ethanol and are partitioned into the mother liquor. Conversely, dimeric azine impurities (formed if hydrazine is depleted) are highly insoluble even in boiling ethanol and are selectively removed during the hot filtration step.

- Anti-Solvent Washing: A final wash with a non-polar solvent (e.g., pentane) is employed to displace residual ethanol. This prevents the partial re-dissolution of the filter cake and significantly accelerates the vacuum drying process [3].

Solvent Screening & Solubility Data

To establish a robust protocol, various solvent systems were evaluated for their crystallization kinetics and impurity clearance. The quantitative data is summarized in Table 1.

Table 1: Solvent Screening for **7-Chloro-3-hydrazono-oxindole** Recrystallization

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Solvent System	Boiling Point (°C)	Solubility at Reflux (mg/mL)	Solubility at 5 °C (mg/mL)	Yield (%)	Purity (HPLC Area %)
Absolute Ethanol	78.4	~85	< 5	82 - 88	> 99.0
Methanol	64.7	~110	~ 15	65 - 70	98.5
Ethyl Acetate / Hexane	77.1 / 68.0	~60	< 2	75 - 80	97.0
Dichloromethane	39.6	~30	~ 10	< 50	95.0

Conclusion: Absolute ethanol provides the steepest solubility curve, maximizing both yield and purity without the need for complex binary solvent mixtures.

Experimental Workflow

The following DOT diagram illustrates the critical path of the recrystallization process.

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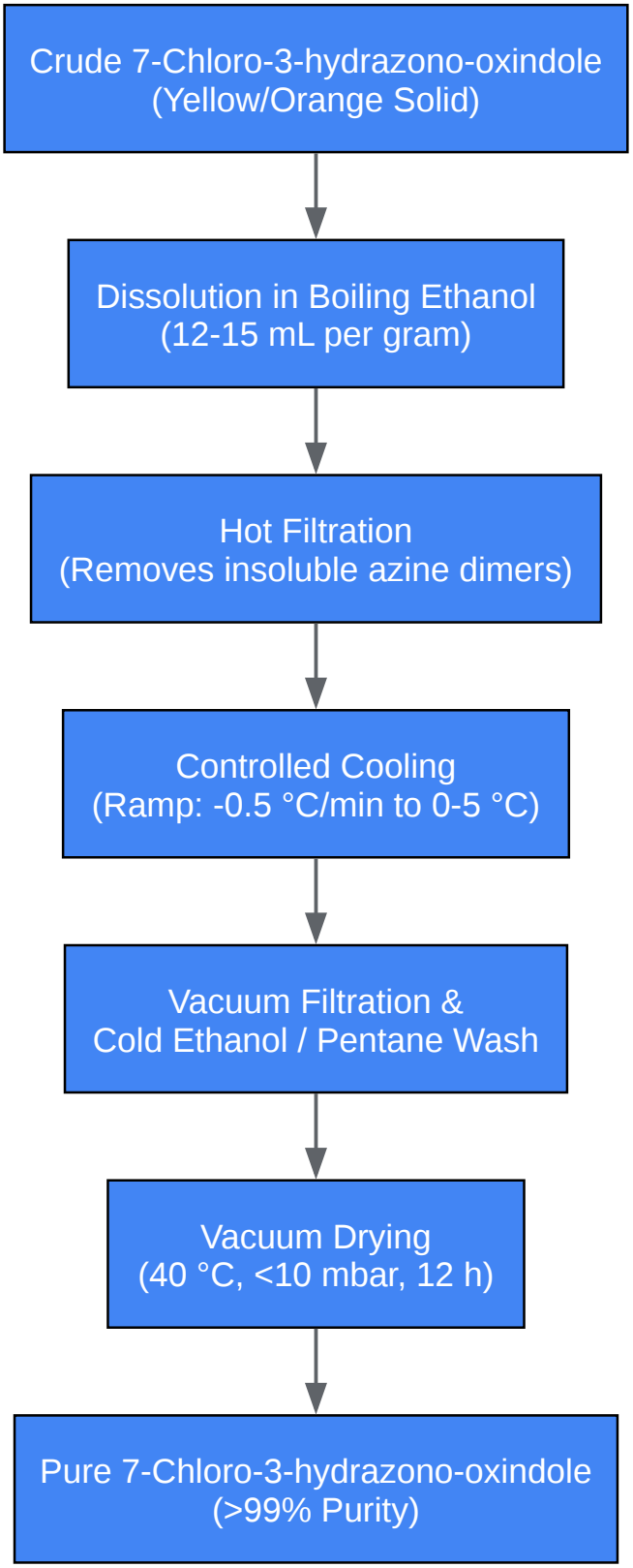

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Caption: Workflow for the controlled recrystallization of **7-chloro-3-hydrazono-oxindole**.

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Step-by-Step Methodology

Equipment Required:

- Jacketed glass reactor or round-bottom flask with a reflux condenser.
- Magnetic stirrer and temperature-controlled heating mantle/oil bath.
- Pre-warmed Büchner funnel and vacuum filtration apparatus.
- Vacuum oven.

Protocol:

- Suspension: Transfer 10.0 g of crude **7-chloro-3-hydrazono-oxindole** into a 250 mL round-bottom flask equipped with a magnetic stir bar.
- Dissolution: Add 120 mL of absolute ethanol. Attach a reflux condenser and heat the suspension to a gentle reflux (78–80 °C) under continuous stirring. Maintain reflux for 15–20 minutes until the solid is completely dissolved.
    - Expert Note: If the solution remains excessively dark, add 0.5 g of activated carbon (5% w/w) and reflux for an additional 10 minutes to adsorb conjugated colorimetric impurities [2].
- Hot Filtration: Rapidly filter the boiling solution through a pre-warmed Büchner funnel (using a fine-porosity filter paper) into a clean, pre-warmed receiving flask. This step removes activated carbon and insoluble azine byproducts.
- Controlled Crystallization: Transfer the filtrate to a temperature-controlled environment. Cool the solution from 78 °C to 20 °C at a controlled rate of approximately 0.5 °C/min.
    - Causality: Rapid "crash cooling" in an ice bath immediately after filtration causes solvent occlusion—where ethanol molecules become trapped inside the rapidly forming crystal lattice, depressing the melting point and trapping impurities. Controlled cooling ensures highly ordered, pure crystal growth.

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- Maturation: Once at 20 °C, transfer the flask to an ice bath (0–5 °C) and allow the slurry to mature for 2 hours to maximize the yield.
- Isolation: Collect the crystallized product via vacuum filtration.
- Washing: Wash the filter cake first with 15 mL of ice-cold absolute ethanol (to remove mother liquor residues), followed immediately by 20 mL of cold pentane[3].
  - Causality: Pentane displaces the ethanol, preventing the product from dissolving as it warms to room temperature on the filter, and drastically reduces the required drying time.
- Drying: Transfer the solid to a vacuum oven and dry at 40 °C under high vacuum (<10 mbar) for 12 hours to constant weight.

Quality Control & Analytical Validation (Trustworthiness)

To ensure the protocol acts as a self-validating system, the final product must meet the following analytical specifications:

- Melting Point / DSC: The purified **7-chloro-3-hydrazono-oxindole** should exhibit a sharp melting point with decomposition at 217–219 °C [3]. A depressed or broadened melting range indicates solvent occlusion or residual isatin.
- HPLC (UV at 254 nm): Purity >99.0% (Area %). The primary impurity to monitor is unreacted 7-chloroisatin, which elutes later than the hydrazone on a standard C18 reverse-phase column.
- ^{1}H NMR (DMSO-d_6): Confirm the absence of the ethanol triplet/quartet (1.06 ppm and 3.44 ppm) and pentane multiplets. The diagnostic hydrazone –NH_2 protons should appear as a sharp singlet or distinct doublet depending on isomerism, with the oxindole –NH near 10.5–11.0 ppm.

Troubleshooting Logic

Even with a robust protocol, variations in crude quality can impact the final outcome. Use the following decision tree to resolve common recrystallization issues.

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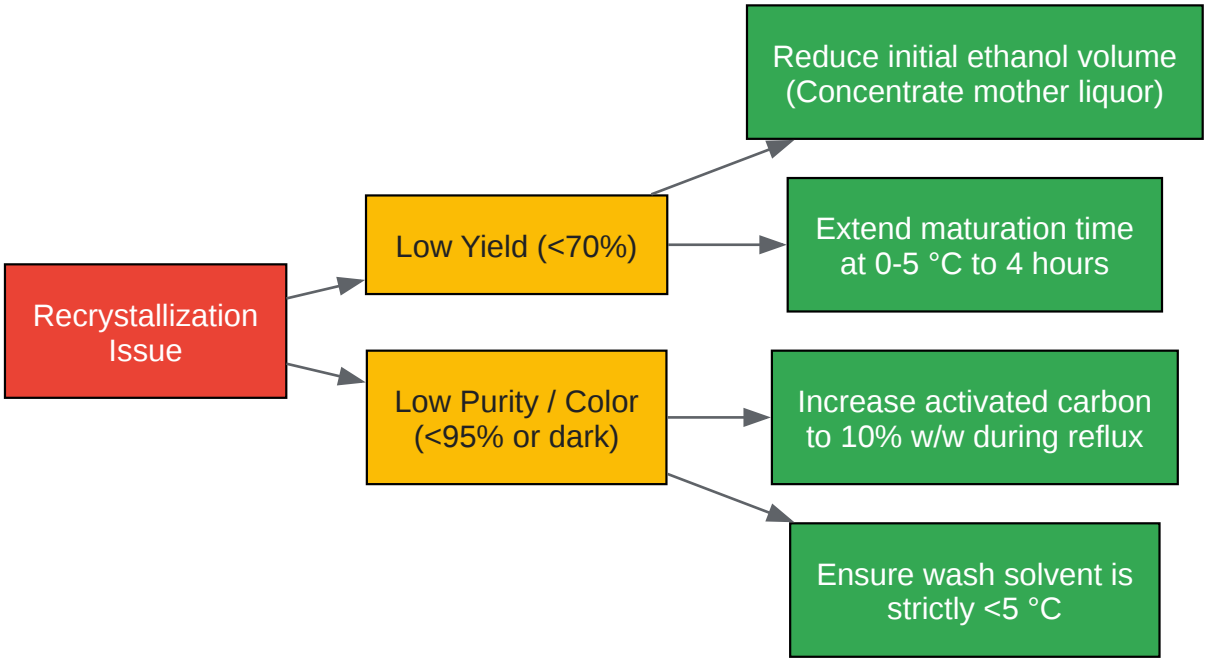

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Caption: Troubleshooting logic for yield and purity optimization during recrystallization.

References

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